

# Technical Guide to the Safe Handling of 7-Fluoroisatin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 7-Fluoroisatin

Cat. No.: B1296980

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling guidelines for **7-Fluoroisatin** (CAS No. 317-20-4), a key intermediate in organic synthesis and medicinal chemistry. Adherence to these guidelines is crucial for ensuring personnel safety and maintaining the integrity of the compound in a laboratory setting.

## Chemical and Physical Properties

**7-Fluoroisatin**, also known as 7-Fluoroindole-1H-2,3-dione, is a fluorinated heterocyclic building block. Its physical and chemical properties are summarized below.<sup>[1]</sup>

Property	Value
CAS Number	317-20-4
Molecular Formula	C <sub>8</sub> H <sub>4</sub> FNO <sub>2</sub>
Molecular Weight	165.12 g/mol
Appearance	Light yellow to brown crystalline powder[1][2]
Melting Point	192-214 °C
Solubility	Soluble in Dimethylformamide (DMF) and Dimethyl sulfoxide (DMSO); sparingly soluble in water.[1][2]
pKa (Predicted)	8.44 ± 0.20[1]

## Hazard Identification and Classification

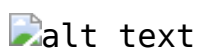
**7-Fluoroisatin** is classified as a hazardous substance. It is crucial to understand its potential health effects to ensure safe handling.

GHS Classification:

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Skin Sensitization	Category 1
Skin Irritation	Category 2
Serious Eye Irritation	Category 2

GHS Label Elements:

- Pictogram:



- Signal Word: Warning
- Hazard Statements:
  - H302: Harmful if swallowed.[1][3]
  - H317: May cause an allergic skin reaction.[1][3]
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.

## Toxicological Information

While specific quantitative toxicity data such as LD50 (Lethal Dose, 50%) for **7-Fluoroisatin** is not readily available, the GHS classification indicates that it is harmful if ingested and can cause skin and eye irritation, as well as allergic skin reactions. For the parent compound, Isatin, the oral LD50 in rats is reported to be greater than 2000 mg/kg, which provides some context for its potential toxicity.[4]

## Safe Handling and Personal Protective Equipment (PPE)

To minimize exposure and ensure a safe working environment, the following handling procedures and personal protective equipment are mandatory.

### Engineering Controls

- Work with **7-Fluoroisatin** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[3]
- An eyewash station and a safety shower must be readily accessible in the immediate work area.

### Personal Protective Equipment (PPE)

Protection Type	Recommendation
Respiratory Protection	For operations that may generate dust, a NIOSH-approved N95 dust mask is recommended.
Eye/Face Protection	Chemical safety goggles or a face shield should be worn at all times. <a href="#">[3]</a>
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat are required. <a href="#">[3]</a>

## General Hygiene Practices

- Avoid inhalation of dust and direct contact with skin and eyes.
- Wash hands thoroughly with soap and water after handling.
- Do not eat, drink, or smoke in laboratory areas.[\[3\]](#)

## Storage and Stability

Proper storage is essential to maintain the quality and stability of **7-Fluoroisatin** and to prevent hazardous situations.

Storage Condition	Recommendation
Temperature	Store at room temperature. For extended long-term stability, some suppliers recommend storage at 2°C - 8°C. <a href="#">[3]</a>
Container	Keep in a tightly closed, light-resistant container. <a href="#">[5]</a>
Environment	Store in a cool, dry, and well-ventilated place away from direct sunlight. <a href="#">[2]</a> <a href="#">[3]</a>
Incompatible Materials	Keep away from strong oxidizing agents and strong acids.

## Reactivity and Incompatibilities

**7-Fluoroisatin** is stable under recommended storage conditions. The presence of the fluorine atom enhances the electrophilicity at the C-3 position, influencing its reactivity.[6]

- Incompatible Materials: Strong oxidizing agents, strong acids.
- Hazardous Decomposition Products: Under fire conditions, it may decompose to produce toxic fumes, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and gaseous hydrogen fluoride (HF).[7]

## First Aid Measures

In the event of exposure, immediate action is critical.

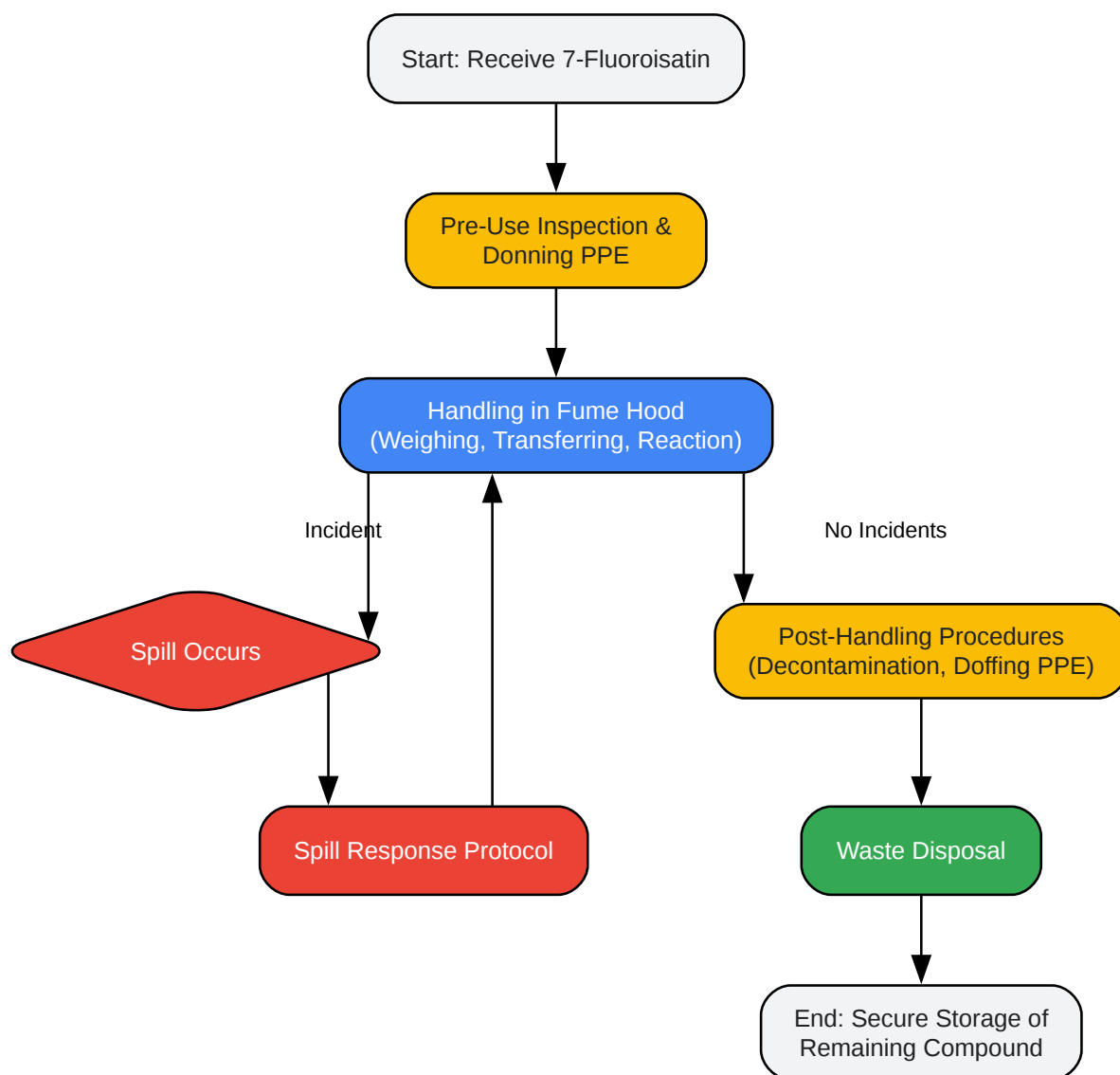
Exposure Route	First Aid Procedure
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation or an allergic reaction develops.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.

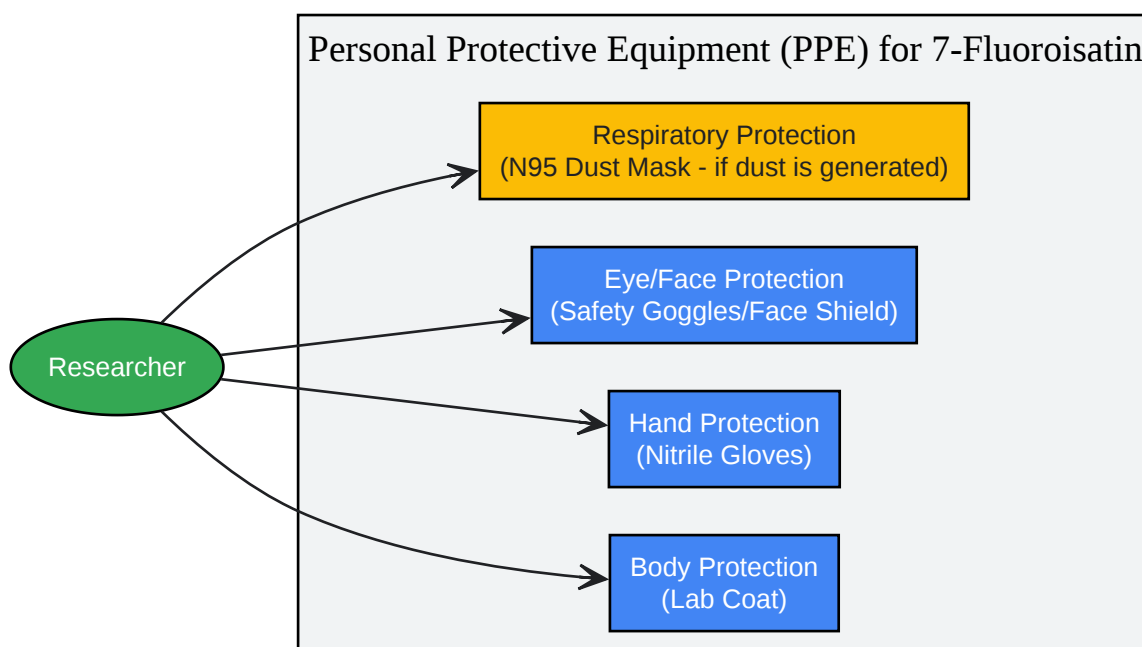
## Disposal Considerations

Dispose of **7-Fluoroisatin** and any contaminated materials in accordance with all applicable local, regional, and national regulations. Do not allow the chemical to enter drains or waterways.

## Experimental Workflow and Logic Diagrams

To visually represent the safe handling procedures, the following diagrams have been created using the DOT language.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 7-Fluoroisatin | 317-20-4 [amp.chemicalbook.com]
- 2. lbaochemicals.com [lbaochemicals.com]
- 3. nbinno.com [nbinno.com]
- 4. elementalmicroanalysis.com [elementalmicroanalysis.com]
- 5. 7-Fluoroisatin, 97% 5 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.co.uk]
- 6. 7-Fluoroisatin | 317-20-4 | Benchchem [benchchem.com]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Technical Guide to the Safe Handling of 7-Fluoroisatin]. BenchChem, [2025]. [Online PDF]. Available at:



[<https://www.benchchem.com/product/b1296980#safety-and-handling-guidelines-for-7-fluoroisatin>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)